

Methyl 5-(methylthio)picolinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 5-(methylthio)picolinate

Cat. No.: B13929764

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CAS Number: 74470-44-3 Synonyms: 5-(甲硫基)吡啶甲酸甲酯

This technical guide provides a comprehensive overview of **Methyl 5-(methylthio)picolinate**, a picolinate derivative of interest to researchers, scientists, and professionals in drug development. While specific data for this compound is limited in publicly available literature, this guide synthesizes information on picolinate chemistry, offering insights into its potential synthesis, properties, and applications.

Chemical Identity and Properties

Methyl 5-(methylthio)picolinate belongs to the picolinate family, which are esters or salts of picolinic acid (pyridine-2-carboxylic acid). The structure of picolinate is a key building block in many biologically active compounds.

Table 1: Physicochemical Properties of **Methyl 5-(methylthio)picolinate** (Predicted and Inferred)

Property	Value	Source
CAS Number	74470-44-3	[1]
Molecular Formula	C ₈ H ₉ NO ₂ S	Inferred
Molecular Weight	183.23 g/mol	Inferred
Appearance	Likely a solid or liquid	Inferred from related compounds
Solubility	Expected to be soluble in common organic solvents	Inferred from related compounds

Note: Due to a lack of specific experimental data for **Methyl 5-(methylthio)picolinate**, some properties are inferred from structurally similar compounds.

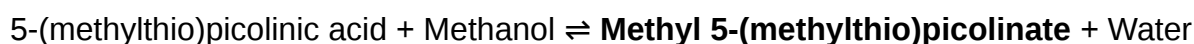
Synthesis and Characterization

A definitive, peer-reviewed synthesis protocol for **Methyl 5-(methylthio)picolinate** is not readily available. However, based on general organic chemistry principles and known syntheses of other picolinate esters, a plausible synthetic route can be proposed.

Hypothetical Synthesis Protocol

The most common method for synthesizing methyl esters of carboxylic acids is through Fischer esterification. In this case, 5-(methylthio)picolinic acid would be the starting material.

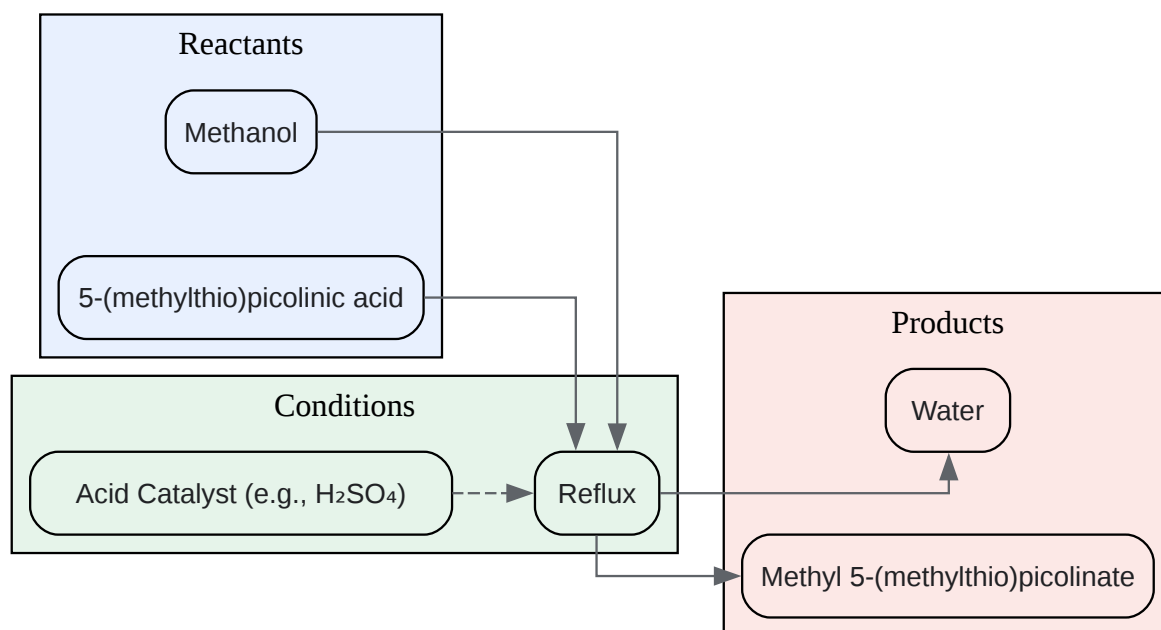
Reaction:



Step-by-Step Methodology:

- Acid Dissolution: Dissolve 5-(methylthio)picolinic acid in an excess of methanol.
- Catalyst Addition: Add a catalytic amount of a strong acid, such as sulfuric acid or thionyl chloride.

- **Reflux:** Heat the reaction mixture to reflux for several hours to drive the equilibrium towards the product.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution).
- **Extraction:** Extract the product into an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by column chromatography.



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Sources

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